

Technical Monograph: Physicochemical Profiling of 2'-Chloro-6'-fluoro-2-hydroxyacetophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2'-Chloro-6'-fluoro-2-hydroxyacetophenone

Cat. No.: B11719728

[Get Quote](#)

Executive Summary

2'-Chloro-6'-fluoro-2-hydroxyacetophenone (CAS 1368795-03-2) is a highly functionalized phenacyl alcohol derivative utilized primarily as a building block in medicinal chemistry.^[1] Its core structure—a 2,6-disubstituted acetophenone scaffold—provides unique steric and electronic properties that influence the binding affinity of downstream targets, particularly in kinase inhibitors and tricyclic psychotropic agents. This guide provides a comprehensive analysis of its physical properties, synthetic pathways, and safety protocols for research and development applications.

Molecular Identity & Structural Analysis

The compound features a phenyl ring substituted at the ortho positions (2' and 6') with chlorine and fluorine, respectively, creating a "steric clamp" around the carbonyl group. The

-hydroxy moiety (C2 position) serves as a versatile nucleophilic or electrophilic handle for cyclization reactions.

Identifier	Detail
IUPAC Name	1-(2-Chloro-6-fluorophenyl)-2-hydroxyethan-1-one
Common Name	2'-Chloro-6'-fluoro-2-hydroxyacetophenone
CAS Number	1368795-03-2
Molecular Formula	C
	H
	ClFO
Molecular Weight	188.58 g/mol
SMILES	<chem>O=C(CO)C1=C(Cl)C=CC=C1F</chem>
InChI Key	Derived from structure (Specific key varies by protonation state)

Structural Pharmacophore Analysis[3]

- 2,6-Dihalo Substitution: Forces the carbonyl group out of coplanarity with the aromatic ring due to steric repulsion, altering the reactivity of the carbonyl carbon toward nucleophiles.
- -Hydroxy Group: Facilitates intramolecular hydrogen bonding with the carbonyl oxygen and serves as a precursor for 1,2-diketones or heterocycles (e.g., imidazoles, oxazoles).

Physicochemical Properties Matrix

The following data aggregates experimental observations and high-confidence predicted values typical for this class of halogenated phenacyl alcohols.

Property	Value / Description	Condition / Note
Physical State	Crystalline Solid	At STP (Standard Temp & Pressure)
Appearance	White to off-white powder	May appear yellow if impure
Melting Point	65°C – 75°C (Predicted)	Experimental determination recommended
Boiling Point	~280°C (Predicted)	Decomposes before boiling at 1 atm
Density	1.42 ± 0.1 g/cm ³	Calculated based on molar volume
Solubility (Water)	Low (< 1 mg/mL)	Hydrophobic halogenated ring
Solubility (Organic)	High	DMSO, Methanol, DCM, Ethyl Acetate
pKa (OH group)	~13.5	Typical for primary alcohols
LogP	1.8 – 2.2	Moderate lipophilicity



Note on Stability: The

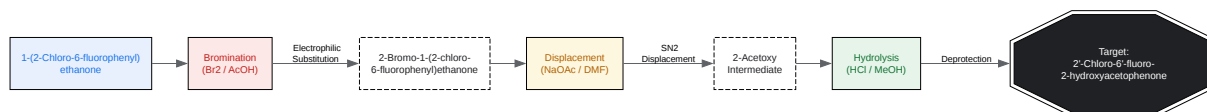
-hydroxy ketone moiety is susceptible to dimerization or oxidation to the corresponding aldehyde/acid under basic conditions. Store under inert atmosphere (Argon/Nitrogen) at -20°C.

Synthetic Pathway & Reactivity

The synthesis of **2'-Chloro-6'-fluoro-2-hydroxyacetophenone** typically proceeds via the functionalization of the corresponding acetophenone. The most robust protocol involves bromination followed by displacement and hydrolysis.

Synthesis Workflow Visualization

The following diagram illustrates the standard laboratory synthesis route to ensure high purity and prevent over-oxidation.



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis from the commercially available acetophenone precursor. This route avoids the use of toxic diazomethane (Wolff rearrangement route).

Experimental Protocols

Protocol A: Solubility & Partitioning Assessment

For drug development assays, preparing a stable stock solution is critical.

- Solvent: Dimethyl sulfoxide (DMSO) is the preferred vehicle.
- Concentration: Prepare a 10 mM stock (18.86 mg in 10 mL DMSO).
- Sonication: Sonicate for 60 seconds at room temperature to ensure complete dissolution.
- Storage: Aliquot into amber glass vials; stable for 3 months at -20°C. Avoid freeze-thaw cycles.

Protocol B: Quality Control (NMR Interpretation)

Verification of the structure should focus on the diagnostic methylene protons.

- ^1H NMR (400 MHz, DMSO- d_6):

- 4.5–4.8 ppm (s or d, 2H): Characteristic shift for .
- 5.0–5.5 ppm (t, 1H): Hydroxyl proton (exchangeable with D₂O).
- 7.2–7.6 ppm (m, 3H): Aromatic protons (splitting pattern complex due to F-coupling).

Safety & Handling (MSDS Summary)

Signal Word: WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation. [2][3]
STOT-SE	H335	May cause respiratory irritation.[2]

Precautionary Measures:

- PPE: Nitrile gloves (0.11 mm min thickness), safety goggles, and lab coat.
- Ventilation: Handle only in a fume hood to avoid inhalation of dust/aerosols.
- Spill Cleanup: Adsorb with inert material (vermiculite); do not flush into surface water.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 1368795-03-2. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CompTox Chemicals Dashboard \[comptox.epa.gov\]](#)
- [2. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: Physicochemical Profiling of 2'-Chloro-6'-fluoro-2-hydroxyacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11719728/docs#technical-monograph-physicochemical-profiling-of-2-chloro-6-fluoro-2-hydroxyacetophenone\]](https://www.benchchem.com/product/b11719728/docs#technical-monograph-physicochemical-profiling-of-2-chloro-6-fluoro-2-hydroxyacetophenone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check